

An In-depth Technical Guide on the Physicochemical Properties of Angeloylalkannin

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Angeloylalkannin is a naturally occurring red pigment belonging to the naphthoquinone class of compounds. It is an ester derivative of alkannin, a potent bioactive molecule isolated from the roots of various plants in the Boraginaceae family, such as Alkanna tinctoria, Lithospermum erythrorhizon, and Arnebia euchroma.[1][2] Like its parent compound, angeloylalkannin is of significant interest to the scientific community due to its potential therapeutic properties, which are intrinsically linked to its physicochemical characteristics. This guide provides a comprehensive overview of the available data on the physicochemical properties of angeloylalkannin, details relevant experimental protocols, and visualizes key biological signaling pathways associated with its presumed activity.

Core Physicochemical Properties

Quantitative experimental data for angeloylalkannin is scarce in publicly available literature. However, by leveraging data from its parent compound, alkannin, and general knowledge of ester derivatives, we can deduce or estimate several key properties.



Property	Data	Source/Method
Molecular Formula	C21H22O6	Deduced from Alkannin (C16H16O5) and the addition of an angeloyl group (C5H6O)
Molecular Weight	370.39 g/mol	Calculated based on the molecular formula
Melting Point	Not available	Experimental determination required
Boiling Point	Not available	Experimental determination required
Solubility	Expected to be soluble in nonpolar organic solvents and poorly soluble in water.	Based on the lipophilic nature of the naphthoquinone core and the ester side chain.[3]
рКа	Not available	Experimental determination required. Expected to have acidic phenolic protons.
logP (Lipophilicity)	Not available	Experimental or computational determination required. Expected to be lipophilic.

Spectroscopic Data

Detailed spectroscopic data for angeloylalkannin is not readily available. The following sections describe the expected spectral characteristics based on the analysis of related naphthoquinone derivatives.

UV-Vis Spectroscopy

Naphthoquinones typically exhibit characteristic absorption bands in the UV-Vis region. For alkannin derivatives, strong absorptions are expected in the visible range, which are responsible for their red color.[4] The UV absorption spectrum of alkannin acetate in hexane shows peaks at λmax 275, 472, 523, and 565 nm, characteristic of the naphthoquinone skeleton.[4] It is anticipated that angeloylalkannin would display a similar absorption profile.



Infrared (IR) Spectroscopy

The IR spectrum of angeloylalkannin is expected to show characteristic absorption bands for its functional groups. These would include:

- O-H stretching: for the phenolic hydroxyl groups.
- C=O stretching: for the guinone and ester carbonyl groups.
- C=C stretching: for the aromatic rings and the angeloyl group.
- · C-O stretching: for the ester linkage.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are crucial for the structural elucidation of angeloylalkannin. The ¹H-NMR spectrum of a similar compound, α-methyl-n-butyl alkannin, showed characteristic signals for the naphthoquinone core protons, the peri-hydroxyl groups, and the protons of the ester side chain.[4] For angeloylalkannin, specific signals corresponding to the angeloyl moiety would be expected.

Mass Spectrometry

Mass spectrometry is a key technique for determining the molecular weight and fragmentation pattern of angeloylalkannin. The molecular ion peak would confirm the calculated molecular weight. Fragmentation analysis would likely show the loss of the angeloyl side chain.[5]

Stability and Degradation

Alkannin and its derivatives are known to be sensitive to light, heat, and alkaline conditions.[6] Stability studies on shikonin, the enantiomer of alkannin, have shown that it degrades in various solvents when exposed to sunlight.[6] Therefore, it is crucial to handle and store angeloylalkannin under controlled conditions to prevent degradation.

Experimental Protocols

Detailed experimental protocols for determining the physicochemical properties of angeloylalkannin are not available. However, standard methods for natural products can be



applied.

Melting Point Determination

The melting point can be determined using a capillary melting point apparatus.[7][8][9][10] The sample is placed in a capillary tube and heated at a controlled rate, and the temperature range over which the substance melts is recorded.[7][8][9][10]

Solubility Determination

The solubility of angeloylalkannin in various solvents can be determined by preparing saturated solutions at a specific temperature, followed by quantification of the dissolved compound using a suitable analytical technique like HPLC or UV-Vis spectroscopy. For hydrophobic compounds, the use of co-solvents may be necessary.[11]

pKa Determination

The acid dissociation constant (pKa) can be determined by potentiometric titration or spectrophotometric methods.[12] For hydrophobic molecules, determination in a co-solvent system followed by extrapolation to aqueous conditions may be required.[13][14][15]

logP Determination

The octanol-water partition coefficient (logP) is a measure of lipophilicity and can be determined using the shake-flask method followed by quantification of the compound in each phase by HPLC or UV-Vis spectroscopy.[16][17][18] Chromatographic methods, such as reversed-phase HPLC, can also be used to estimate logP.[17][18]

Spectroscopic Analysis

Standard protocols for acquiring UV-Vis, IR, NMR, and mass spectra are applicable to angeloylalkannin.[4][7][8][9][10][15][19] Sample preparation will depend on the specific technique and the solubility of the compound.

Extraction and Isolation

Angeloylalkannin can be extracted from the roots of Boraginaceae plants using organic solvents.[20][21] Purification can be achieved using chromatographic techniques such as



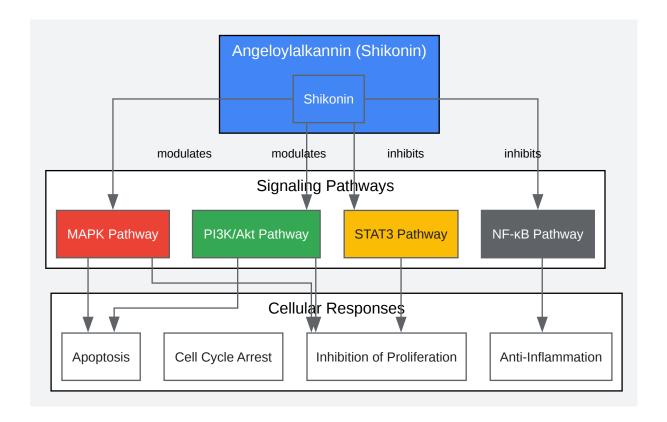
column chromatography, high-performance liquid chromatography (HPLC), or high-speed counter-current chromatography (HSCCC).[22][23]

Signaling Pathways

The biological activities of shikonin and its derivatives are mediated through various signaling pathways. It is highly probable that angeloylalkannin shares similar mechanisms of action. Key pathways identified include:

- MAPK Signaling Pathway: Shikonin and its derivatives have been shown to modulate the Mitogen-Activated Protein Kinase (MAPK) pathway, which is involved in cell proliferation, differentiation, and apoptosis.[6][20][24][25][26][27]
- STAT3 Signaling Pathway: Inhibition of the Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathway is another mechanism by which shikonin exerts its anti-cancer effects.[3][28][29][30]
- PI3K/Akt Signaling Pathway: The Phosphatidylinositol 3-kinase (PI3K)/Akt pathway, a crucial regulator of cell survival and proliferation, is also modulated by shikonin.[21][22][23][27][31]
- NF-κB Signaling Pathway: Shikonin has been shown to inhibit the Nuclear Factor-kappa B
 (NF-κB) signaling pathway, which plays a key role in inflammation.[2][32][33][34][35]





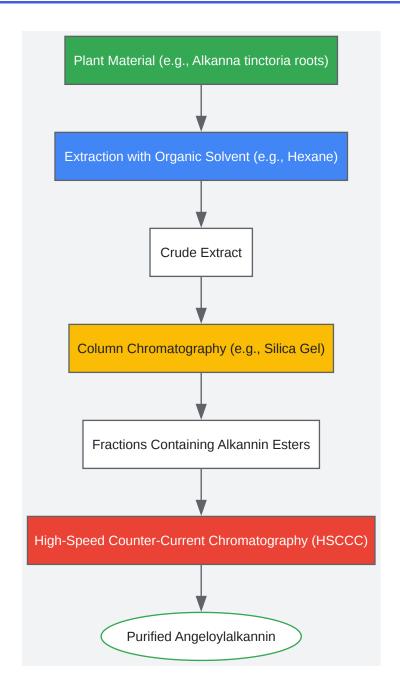
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Caption: Overview of signaling pathways modulated by shikonin and its derivatives.

Experimental Workflow: Extraction and Purification

The general workflow for obtaining angeloylalkannin from its natural source involves extraction followed by purification.





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Caption: General workflow for the extraction and purification of angeloylalkannin.

Conclusion

Angeloylalkannin is a promising natural product with potential therapeutic applications. While specific experimental data on its physicochemical properties are limited, this guide provides a comprehensive overview based on available information for related compounds. Further research is warranted to fully characterize angeloylalkannin and elucidate its biological



activities and mechanisms of action. The experimental protocols and signaling pathway information provided herein serve as a valuable resource for researchers embarking on studies of this intriguing molecule.

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